

Cefpodoxime-d3 safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cefpodoxime-d3

Cat. No.: B7825953

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Cefpodoxime-d3: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Cefpodoxime-d3**, a deuterated internal standard used in the quantification of the third-generation cephalosporin antibiotic, cefpodoxime.^{[1][2]} The information is compiled from safety data sheets (SDS) and chemical databases to ensure safe laboratory practices.

Chemical and Physical Properties

Cefpodoxime-d3 is the deuterated analog of Cefpodoxime. Below is a summary of its key chemical and physical properties.

Property	Value	Source
Chemical Name	(6R,7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-(trideuteriomethoxyimino)acetyl]amino]-3-(methoxymethyl)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid	[3]
Synonyms	Cefpodoxime-d3 Acid, (6R,7R)-7-((Z)-2-(2-aminothiazol-4-yl)-2-((methoxy-d3)imino)acetamido)-3-(methoxymethyl)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid	[3]
CAS Number	2477791-28-7	[3]
Molecular Formula	C ₁₅ H ₁₄ D ₃ N ₅ O ₆ S ₂	[2]
Molecular Weight	430.5 g/mol	[2][3]
Appearance	Not determined	
Solubility	DMSO: Slightly Soluble, Methanol: Slightly Soluble	[2]
Storage Temperature	-20°C	[2]
Stability	≥ 4 years	[2]

Hazard Identification and Classification

Cefpodoxime-d3 is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary health hazards are related to sensitization.

Hazard Class	GHS Classification	Hazard Statement
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.

GHS Pictogram:

- Health Hazard (GHS08)

Signal Word: Danger

Toxicological Information

Detailed toxicological studies for **Cefpodoxime-d3** are not widely available. However, information on the parent compound, Cefpodoxime, provides some insight.

Effect	Observation
Acute Oral Toxicity	In rodent studies with the parent compound, a single 5 g/kg oral dose produced no adverse effects.[4]
Skin Irritation	No irritant effect.
Eye Irritation	No irritating effect.
Sensitization	Sensitization is possible through inhalation and skin contact.
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize health risks and maintain the integrity of **Cefpodoxime-d3**.

Safe Handling

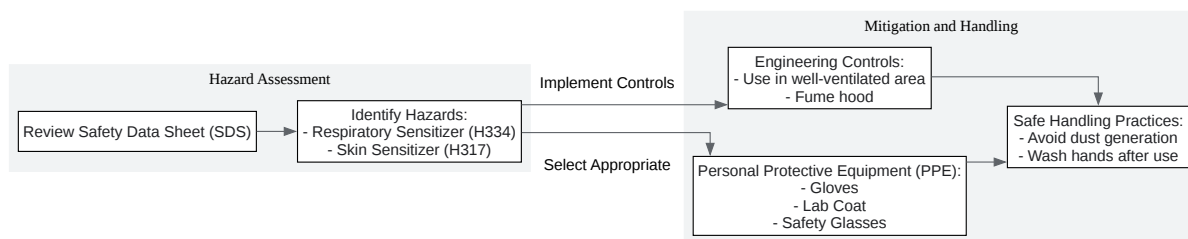
- Ventilation: Ensure good ventilation or work in a fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye protection.[\[5\]](#)[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling. Avoid contact with skin and eyes.[\[5\]](#)[\[7\]](#)
- Dust Formation: Avoid generating dust.[\[7\]](#)

Storage

- Temperature: Store at -20°C for long-term stability.[\[2\]](#)
- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[7\]](#)
- Incompatibilities: Keep away from oxidizing agents and highly alkaline or acidic materials.[\[8\]](#)

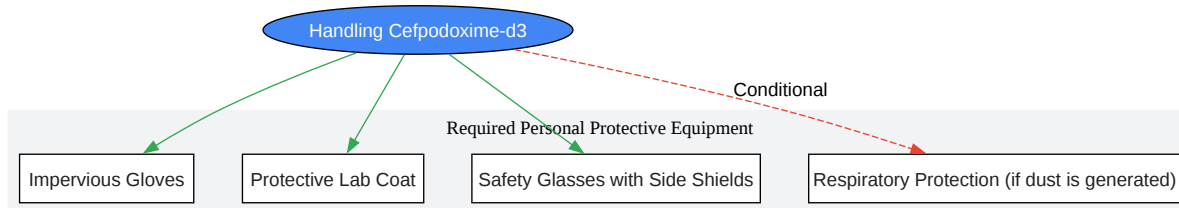
Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **Cefpodoxime-d3** are not detailed in the available literature, the following diagrams illustrate standardized workflows for handling and emergency response based on the provided safety data.



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Diagram 1: Hazard Identification and Mitigation Workflow for **Cefpodoxime-d3**.



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Diagram 2: Personal Protective Equipment (PPE) for Handling **Cefpodoxime-d3**.

First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, call a physician.[6]
Skin Contact	Wash off with soap and plenty of water. If skin irritation or rash occurs, get medical advice.[5] [6]
Eye Contact	Flush eyes with water as a precaution.[7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[8]

Disposal Considerations

Dispose of **Cefpodoxime-d3** and its containers in accordance with local, state, and federal regulations. Do not allow the product to reach the sewage system or dispose of it with household garbage.

Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal conditions.[8]
- Chemical Stability: The product is stable under recommended storage conditions.[8]
- Conditions to Avoid: Avoid dust formation and exposure to incompatible materials.[5]
- Incompatible Materials: Strong oxidizing agents, highly alkaline or acidic materials.[8]
- Hazardous Decomposition Products: No data available.[8]

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- To cite this document: BenchChem. [Cefpodoxime-d3 safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7825953#cefpodoxime-d3-safety-data-sheet-and-handling-precautions]

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